

# Executive Summary: Understanding the Compound

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## Compound of Interest

Compound Name: Cyclopentyl pentanoate

CAS No.: 5451-99-0

Cat. No.: B13807440

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**Cyclopentyl pentanoate**, also known as cyclopentyl valerate, is an ester with the molecular formula  $C_{10}H_{18}O_2$ .<sup>[1][2]</sup> While valuable in various research and industrial applications, its physicochemical properties necessitate a thorough understanding of its potential hazards to ensure safe handling. This document outlines these hazards, provides explicit protocols for its use, and details emergency procedures to mitigate risks effectively. The core principle of this guide is proactive risk management through informed scientific practice.

## Physicochemical Properties

A foundational understanding of a chemical's properties is critical for predicting its behavior under various laboratory conditions.

Property	Value	Source
CAS Number	5451-99-0	[1][2]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>2</sub>	[1][2]
Molecular Weight	170.25 g/mol	[1][2]
Boiling Point	214.4°C at 760 mmHg	[1]
Density	0.94 g/cm <sup>3</sup>	[1]
Vapor Pressure	0.156 mmHg at 25°C	[1]

## Hazard Identification and Risk Assessment

**Cyclopentyl pentanoate** is classified under the Globally Harmonized System (GHS) with several significant hazards that demand stringent control measures.

- Physical Hazards:
  - H225: Highly flammable liquid and vapor. This classification indicates a low flash point, meaning it can ignite at ambient temperatures. Vapors are heavier than air and may travel along floors to distant ignition sources, creating a flashback hazard.
- Health Hazards:
  - H304: May be fatal if swallowed and enters airways. This is a critical aspiration hazard. If the liquid is ingested and then vomited, it can be drawn into the lungs, potentially causing severe pulmonary failure.
  - H336: May cause drowsiness or dizziness. Inhalation of vapors can affect the central nervous system.
  - Repeated exposure may lead to skin dryness or cracking.[3]
- Environmental Hazards:
  - H412: Harmful to aquatic life with long lasting effects. Releases into the environment, drains, or waterways must be strictly avoided.

The primary risks in a laboratory setting are fire or explosion from improper handling near ignition sources and acute toxicity from accidental ingestion or inhalation.

## Safe Handling and Storage Protocols

Adherence to rigorous handling and storage protocols is the primary means of mitigating the risks associated with **cyclopentyl pentanoate**.

## Engineering Controls and Work Practices

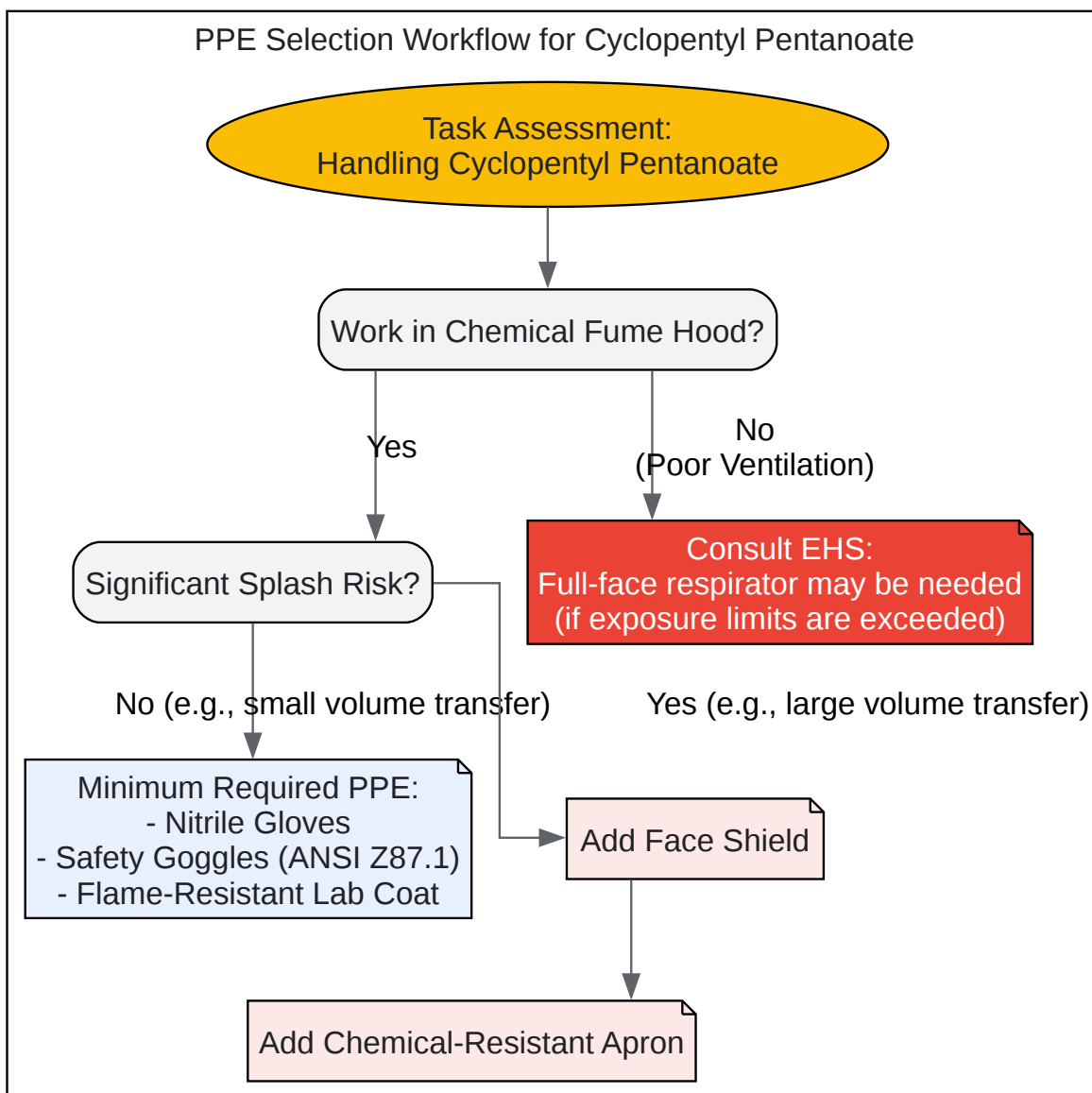
- **Ventilation:** Always handle this chemical in a well-ventilated area. For all but the smallest quantities, work must be conducted within a certified chemical fume hood.[3]
- **Ignition Source Control:** All sources of ignition—including open flames, hot surfaces, sparks from electrical equipment, and static discharge—must be eliminated from the handling area. [3][4] Use only non-sparking tools and explosion-proof electrical equipment.[3]
- **Grounding and Bonding:** To prevent the buildup of static electricity, which can ignite flammable vapors, ensure that containers and receiving equipment are properly grounded and bonded during transfers.[3][4]

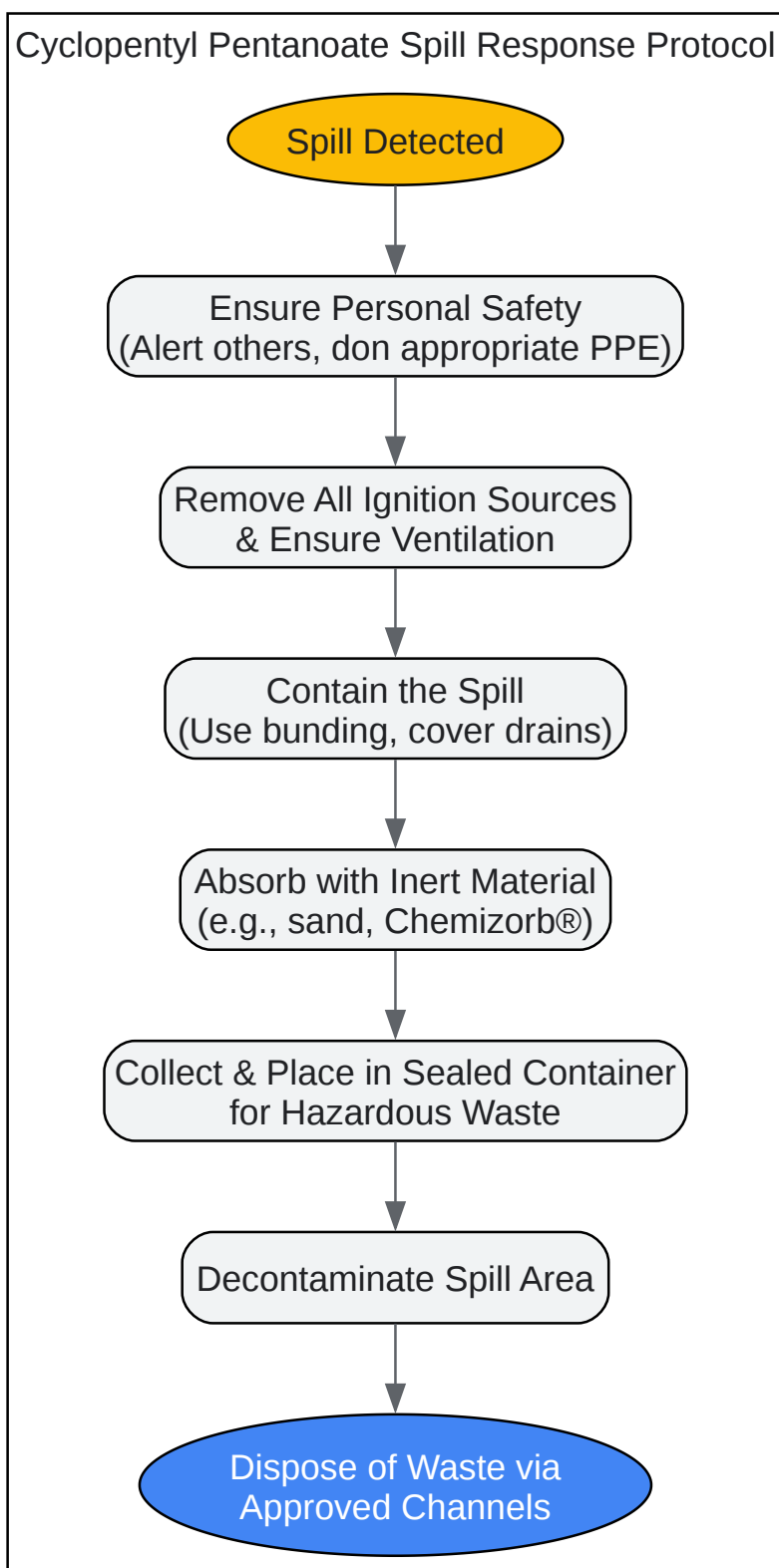
## Storage Requirements

- Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[3][4]
- The storage area should be designated for flammable liquids.[3]
- Keep containers away from heat and direct sunlight.[4]
- Store locked up to prevent unauthorized access.[3]

## Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory. The following diagram illustrates the decision-making process for selecting appropriate PPE.[5][6]





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Caption: Emergency Spill Response Workflow.

#### Protocol for Accidental Release:

- Evacuate and Secure: Evacuate non-essential personnel from the area. Remove all sources of ignition and ensure adequate ventilation. [7]2. Containment: Prevent the spill from spreading and from entering drains or waterways. [7]Cover drains if necessary. 3. Clean-up: Use a non-combustible, inert absorbent material (e.g., sand, diatomaceous earth, or a commercial absorbent like Chemizorb®) to soak up the spill. [8]4. Disposal: Collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and sealed container for disposal as hazardous waste. [3]5. Decontamination: Clean the affected area thoroughly.

## Toxicological Information

While comprehensive toxicological data for **cyclopentyl pentanoate** is not readily available, the GHS classifications provide critical insights. The primary toxicological concerns are related to its effects on the central nervous system (drowsiness/dizziness upon inhalation) and the severe risk of chemical pneumonitis if aspirated into the lungs. Repeated skin contact can cause defatting, leading to dryness, cracking, and potential dermatitis. [3]

## Disposal Considerations

Chemical waste must be managed responsibly to prevent environmental contamination and ensure regulatory compliance.

- Dispose of **cyclopentyl pentanoate** and any contaminated materials (e.g., absorbent pads, used PPE) through a licensed professional waste disposal service. [3]\* The material should be disposed of in an approved waste disposal plant, often via controlled incineration. [9]\* Do not allow the product to enter drains, sewers, or waterways.

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